

Technical Guide: Isotopic Purity and Enrichment of 2-(2-Ethoxyphenoxy)acetic acid-d5

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Compound of Interest

Compound Name: 2-(2-Ethoxyphenoxy)acetic acid-d5

Cat. No.: B12408578

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic purity and enrichment of **2-(2-Ethoxyphenoxy)acetic acid-d5**. It includes key specifications, detailed analytical methodologies for determining isotopic enrichment, and a proposed synthetic pathway.

Introduction

2-(2-Ethoxyphenoxy)acetic acid-d5 is the deuterium-labeled version of 2-(2-Ethoxyphenoxy)acetic acid. Stable isotope-labeled compounds like this are crucial tools in drug development and metabolic research. They are primarily used as internal standards for quantitative analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy, and as tracers to elucidate metabolic pathways of drug candidates. The incorporation of deuterium can also intentionally alter the pharmacokinetic profiles of drugs, a strategy known as "deuterium switching".^{[1][2]} Accurate characterization of the isotopic purity and the precise level of deuterium enrichment is critical for the reliability of experimental results.

Compound Specifications

Commercially available **2-(2-Ethoxyphenoxy)acetic acid-d5** is characterized by high isotopic and chemical purity. The key specifications are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₀ D ₅ H ₇ O ₄	[2][3]
Molecular Weight	201.23 g/mol	[2][3][4]
CAS Number	2708280-58-2	[2][3][4]
Isotopic Enrichment	≥ 99 atom % D	[4][5]
Chemical Purity	≥ 98%	[5]

Analytical Methodologies for Isotopic Purity and Enrichment

The determination of isotopic purity and enrichment of deuterated compounds relies on sophisticated analytical techniques, primarily High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

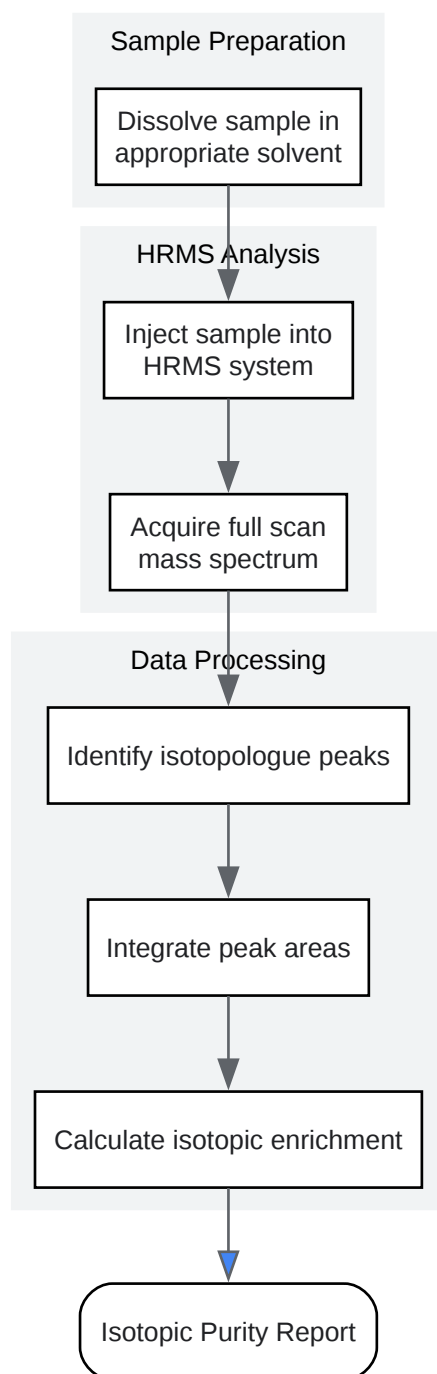
High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining isotopic enrichment by differentiating between the masses of the deuterated and non-deuterated isotopologues.

- **Sample Preparation:** Prepare a dilute solution of **2-(2-Ethoxyphenoxy)acetic acid-d5** in a suitable solvent (e.g., acetonitrile or methanol).
- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- **Data Acquisition:** Acquire the full scan mass spectrum in the relevant mass range for the molecule.
- **Data Analysis:**
 - Identify the ion corresponding to the deuterated molecule and its non-deuterated counterpart.

- Integrate the peak areas for each isotopologue.
- Calculate the isotopic enrichment using the relative abundances of the H/D isotopologues. Corrections for the natural abundance of isotopes (e.g., ^{13}C) should be applied for accurate quantification.

The workflow for this process is illustrated in the diagram below.



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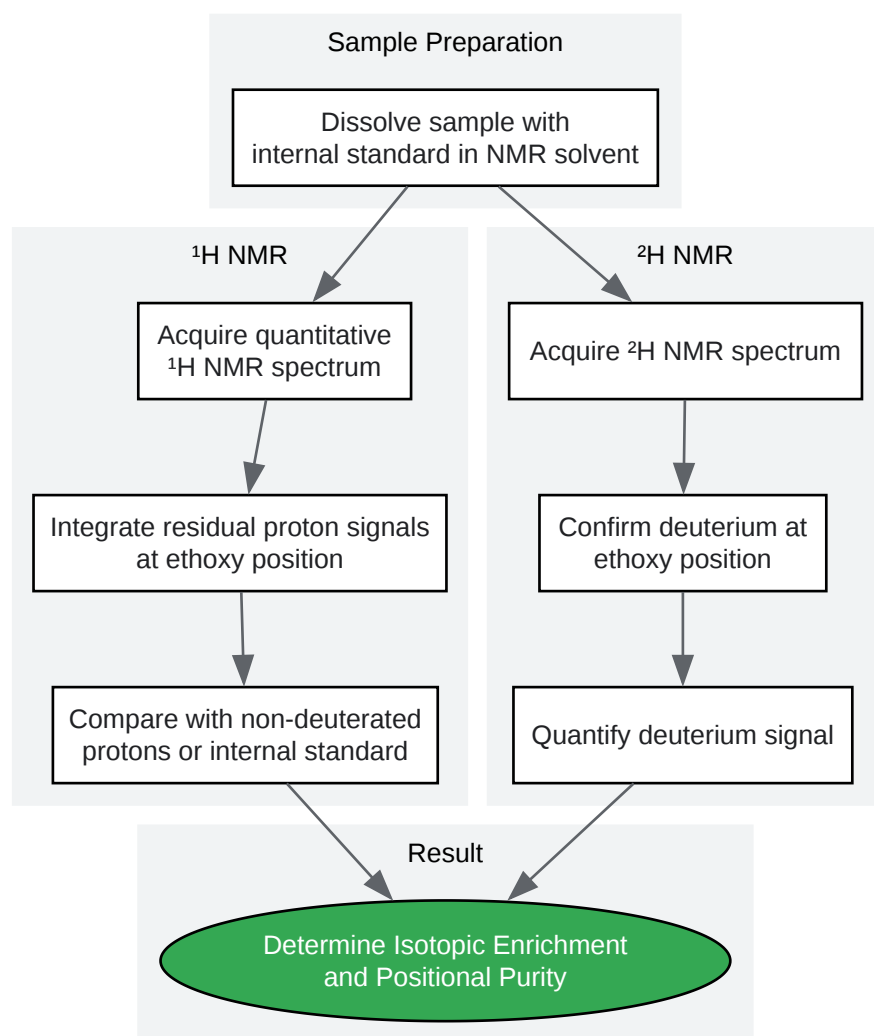
Caption: Workflow for Isotopic Purity Analysis by HRMS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H NMR and ^2H NMR, is another essential tool for determining isotopic enrichment and confirming the position of deuterium labeling.

- Sample Preparation: Dissolve a precisely weighed amount of **2-(2-Ethoxyphenoxy)acetic acid-d5** and a suitable internal standard in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- ^1H NMR Analysis:
 - Acquire a quantitative ^1H NMR spectrum.
 - Integrate the signals corresponding to the protons in the ethoxy group (if any residual protons are present) and compare them to the integration of a known, non-deuterated portion of the molecule or the internal standard.
 - The reduction in the integral of the ethoxy group protons directly relates to the degree of deuteration.
- ^2H NMR Analysis:
 - Acquire a ^2H NMR spectrum.
 - The presence of a signal at the chemical shift corresponding to the ethoxy group confirms the location of the deuterium labels. The integral of this signal can be used for quantification.

The logical relationship for NMR-based isotopic purity determination is shown below.



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Caption: Logic Diagram for NMR-based Isotopic Purity Assessment.

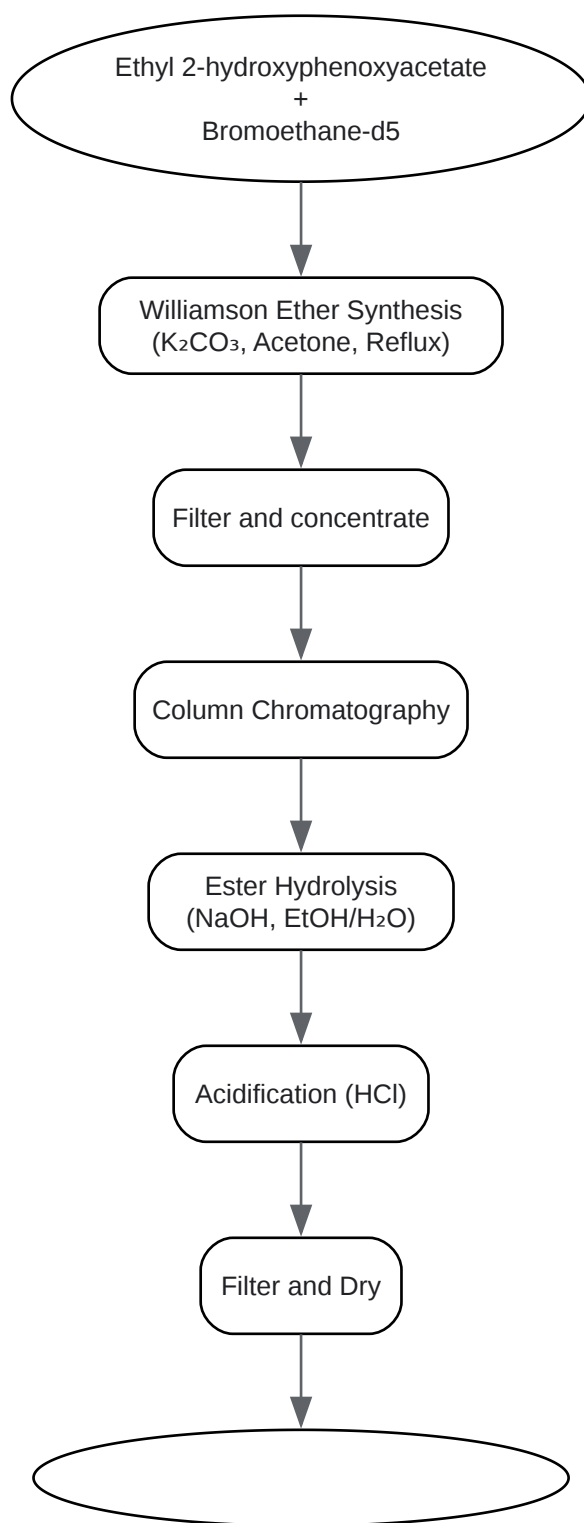
Proposed Synthetic Route

A plausible synthetic route for **2-(2-Ethoxyphenoxy)acetic acid-d₅** involves the Williamson ether synthesis using a deuterated ethylating agent. The following is a proposed experimental protocol based on general synthetic methodologies.

- Starting Materials:
 - Ethyl 2-hydroxyphenoxyacetate

- Bromoethane-d5 (or another suitable deuterated ethylating agent)
- A suitable base (e.g., potassium carbonate)
- A suitable solvent (e.g., acetone or acetonitrile)
- Reaction:
 - In a round-bottom flask, dissolve ethyl 2-hydroxyphenoxyacetate and potassium carbonate in the chosen solvent.
 - Add bromoethane-d5 to the mixture.
 - Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts.
 - Remove the solvent under reduced pressure.
 - Purify the resulting ethyl 2-(2-ethoxyphenoxy-d5)acetate by column chromatography.
- Hydrolysis:
 - Dissolve the purified ester in a mixture of ethanol and an aqueous solution of sodium hydroxide.
 - Stir the mixture at room temperature until the hydrolysis is complete (monitored by TLC).
 - Acidify the reaction mixture with hydrochloric acid to precipitate the product.
 - Collect the solid by filtration, wash with cold water, and dry under vacuum to yield **2-(2-Ethoxyphenoxy)acetic acid-d5**.

The proposed synthetic workflow is outlined in the diagram below.



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Caption: Proposed Synthetic Workflow for **2-(2-Ethoxyphenoxy)acetic acid-d5**.

Conclusion

The quality control of **2-(2-Ethoxyphenoxy)acetic acid-d5**, specifically the determination of its isotopic purity and enrichment, is paramount for its effective use in research and development. The combination of HRMS and NMR spectroscopy provides a robust analytical framework for the comprehensive characterization of this and other deuterated compounds. While a specific, published synthetic protocol for this molecule is not readily available, established methods of deuteration and ether synthesis provide a reliable pathway for its preparation.

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